

Application Notes and Protocols: Reactive Red 76 for Printing on Cellulosic Fabrics

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Compound of Interest

Compound Name: Reactive red 76

Cat. No.: B1174092

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These application notes provide a comprehensive overview of the use of C.I. **Reactive Red 76** for printing on cellulosic fabrics such as cotton and linen. This document includes detailed experimental protocols, quantitative data, and visual representations of the key processes and chemical interactions involved.

Introduction

Reactive Red 76 is a synthetic azo dye known for its vibrant red hue and its ability to form strong, covalent bonds with cellulosic fibers.[1] This chemical bonding results in excellent wash fastness, making it a suitable choice for various textile applications.[1][2] The application process involves the preparation of a printing paste containing the dye and various auxiliaries, followed by printing, drying, fixation, and a washing-off procedure to remove unfixed dye.[3]

Quantitative Data

Printing Paste Formulations

The composition of the printing paste is critical for achieving optimal color yield, print definition, and fastness properties. Below are typical formulations for printing with **Reactive Red 76** on cotton.

Component	Formulation 1 (g/kg)	Formulation 2 (g/kg)	Formulation 3 (g/kg)
Reactive Red 76	20-50	40	30
Urea	100-150	100	100
Sodium Bicarbonate	20-30	25	20
Thickener (e.g., Sodium Alginate)	450-550	500	500
Resist Salt (e.g., Sodium m- nitrobenzenesulfonate)	10-15	10	-
Sequestering Agent (e.g., Sodium Hexametaphosphate)	1-2	-	2
Water	to 1000	to 1000	to 1000

Note: The exact quantities may need to be adjusted based on the specific fabric, desired shade depth, and printing equipment.

Colorfastness Properties of C.I. Reactive Red 76

The following table summarizes the typical colorfastness ratings of fabrics printed with **Reactive Red 76**, evaluated according to ISO standards.

Fastness Property	ISO Standard	Rating
Light Fastness	ISO 105-B02	4
Washing Fastness (Staining)	ISO 105-C06	4
Washing Fastness (Fading)	ISO 105-C06	4-5
Rubbing Fastness (Dry)	ISO 105-X12	4-5
Rubbing Fastness (Wet)	ISO 105-X12	2-3
Perspiration Fastness	ISO 105-E04	3

Ratings are on a scale of 1 to 5, where 5 represents the highest fastness.

Experimental Protocols

Fabric Preparation

- **Scouring and Bleaching:** The cellulosic fabric (e.g., 100% cotton) is first scoured to remove natural waxes, oils, and other impurities. This is typically done by treating the fabric in a solution containing sodium hydroxide and a detergent at elevated temperatures. Bleaching with hydrogen peroxide may follow to achieve a white base.
- **Mercerization (Optional):** For improved luster, dye affinity, and tensile strength, the cotton fabric can be mercerized by treating it with a concentrated solution of sodium hydroxide.
- **Washing and Drying:** The fabric is thoroughly washed with water to remove any residual chemicals and then dried completely before printing.

Printing Paste Preparation

- **Dye Dissolution:** Weigh the required amount of **Reactive Red 76** powder and paste it with a small amount of cold water. Add warm water (around 40-50°C) and stir until the dye is completely dissolved.
- **Addition of Auxiliaries:** In a separate container, dissolve the urea and sequestering agent in the required amount of water.

- **Mixing:** Add the dissolved dye solution to the urea solution and stir well.
- **Thickener Integration:** Gradually add the dye and auxiliary mixture to the pre-prepared thickener solution while stirring continuously to ensure a homogeneous paste.
- **Alkali Addition:** Just before printing, add the sodium bicarbonate and stir thoroughly. The paste should be used within a few hours of adding the alkali to prevent dye hydrolysis.

Printing Process (Screen Printing)

- **Fabric Placement:** Lay the prepared fabric smoothly on the printing table.
- **Screen Positioning:** Place the screen with the desired design onto the fabric.
- **Paste Application:** Apply the printing paste along one edge of the screen.
- **Squeegee Application:** Use a squeegee to draw the paste evenly and firmly across the screen. This action forces the paste through the open areas of the screen onto the fabric.
- **Drying:** After printing, carefully lift the screen and allow the printed fabric to air dry or use a hot air dryer at a temperature that does not exceed 120°C.

Fixation

Fixation is the crucial step where the reactive dye forms a covalent bond with the cellulosic fibers.

Method 1: Steaming

- Place the dried, printed fabric in a steamer.
- Steam at 102-105°C for 10-15 minutes. The steam should be saturated and free from air.

Method 2: Thermofixation

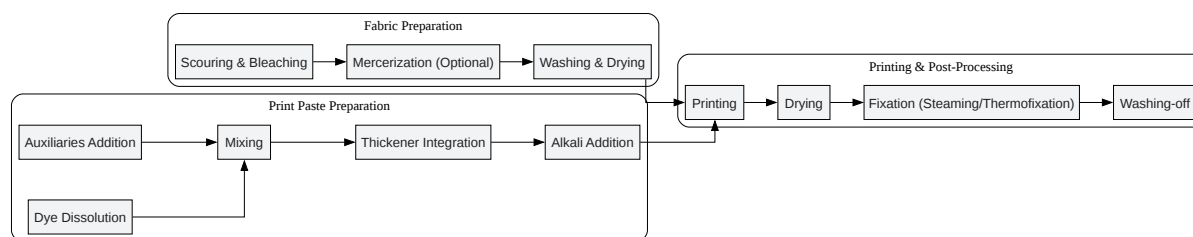
- Pass the dried, printed fabric through a thermofixation unit.
- Heat at 140-150°C for 4-5 minutes.

Washing-off (After-treatment)

This process is essential to remove unfixed dye, thickener, and other chemicals to ensure good fastness properties and a soft fabric hand.

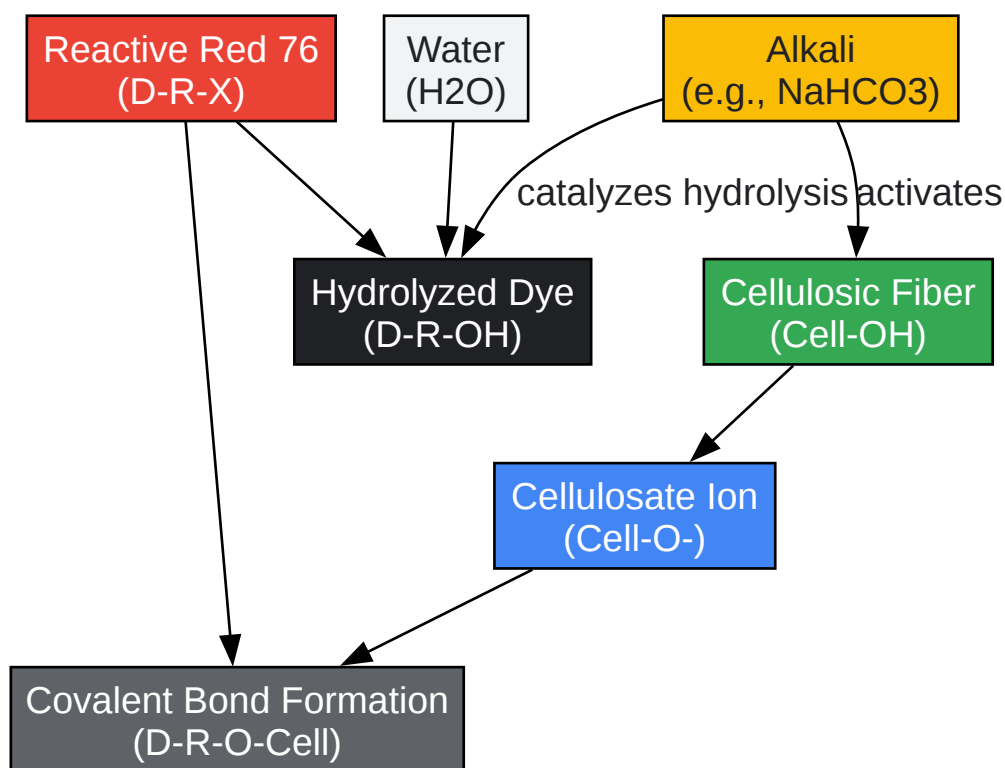
- Cold Rinse: Rinse the printed fabric thoroughly in cold running water to remove the majority of the thickener and unfixed dye.
- Hot Wash: Wash the fabric in hot water (60-70°C) with a non-ionic detergent (1-2 g/L) for 10-15 minutes.
- Boiling Wash (Soaping): For optimal fastness, soap the fabric at or near the boil (90-95°C) with a suitable detergent for 10-15 minutes.
- Hot Rinse: Rinse again in hot water.
- Cold Rinse: Follow with a final cold water rinse.
- Drying: Squeeze the excess water and dry the fabric.

Visualizations



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Caption: Experimental workflow for printing cellulosic fabrics with **Reactive Red 76**.



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Caption: Signaling pathway of **Reactive Red 76** fixation on cellulosic fibers.

Caption: Logical relationship of the components of a reactive dye molecule.

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References

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